

# Commercial Suppliers of Ivermectin-d2 for Research: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Ivermectin-d2**

Cat. No.: **B10829728**

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For researchers, scientists, and drug development professionals requiring deuterated Ivermectin (**Ivermectin-d2**) for research purposes, a number of commercial suppliers provide this stable isotope-labeled compound. **Ivermectin-d2** is primarily utilized as an internal standard for the quantification of Ivermectin in various biological matrices using mass spectrometry-based assays, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1][2][3]</sup> Its use is critical in pharmacokinetic studies to accurately track the metabolism, distribution, and excretion of the drug.<sup>[4]</sup>

## Key Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Ivermectin-d2** for laboratory use. The product is typically supplied as a solid with high isotopic and chemical purity. Below is a comparative summary of the technical data provided by these vendors.

Supplier	Product Name/Synonym	Molecular Formula	Molecular Weight (g/mol)	Purity	Formulation	Intended Use
MedchemExpress	Ivermectin-d2	C <sub>48</sub> H <sub>72</sub> D <sub>2</sub> O <sub>14</sub>	Not Specified	Not Specified	Not Specified	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS. <a href="#">[1]</a>
R&D Systems	Ivermectin B1a-d2	C <sub>48</sub> H <sub>72</sub> D <sub>2</sub> O <sub>14</sub>	877.1	≥98%	Solid	For laboratory research use. <a href="#">[5]</a>
Cayman Chemical	Ivermectin-d2 (22,23-dihydro Avermectin B1-d2)	C <sub>48</sub> H <sub>72</sub> D <sub>2</sub> O <sub>14</sub>	877.1	>99% deuterated forms (d <sub>1</sub> -d <sub>2</sub> )	Solid	Internal standard for the quantification of ivermectin by GC- or LC-MS. <a href="#">[2]</a> <a href="#">[3]</a>
BOC Sciences	Ivermectin-d2	C <sub>48</sub> H <sub>72</sub> O <sub>14</sub> D <sub>2</sub>	877.13	Not Specified	Not Specified	Pharmacokinetic research, development and validation of analytical methods. <a href="#">[4]</a>

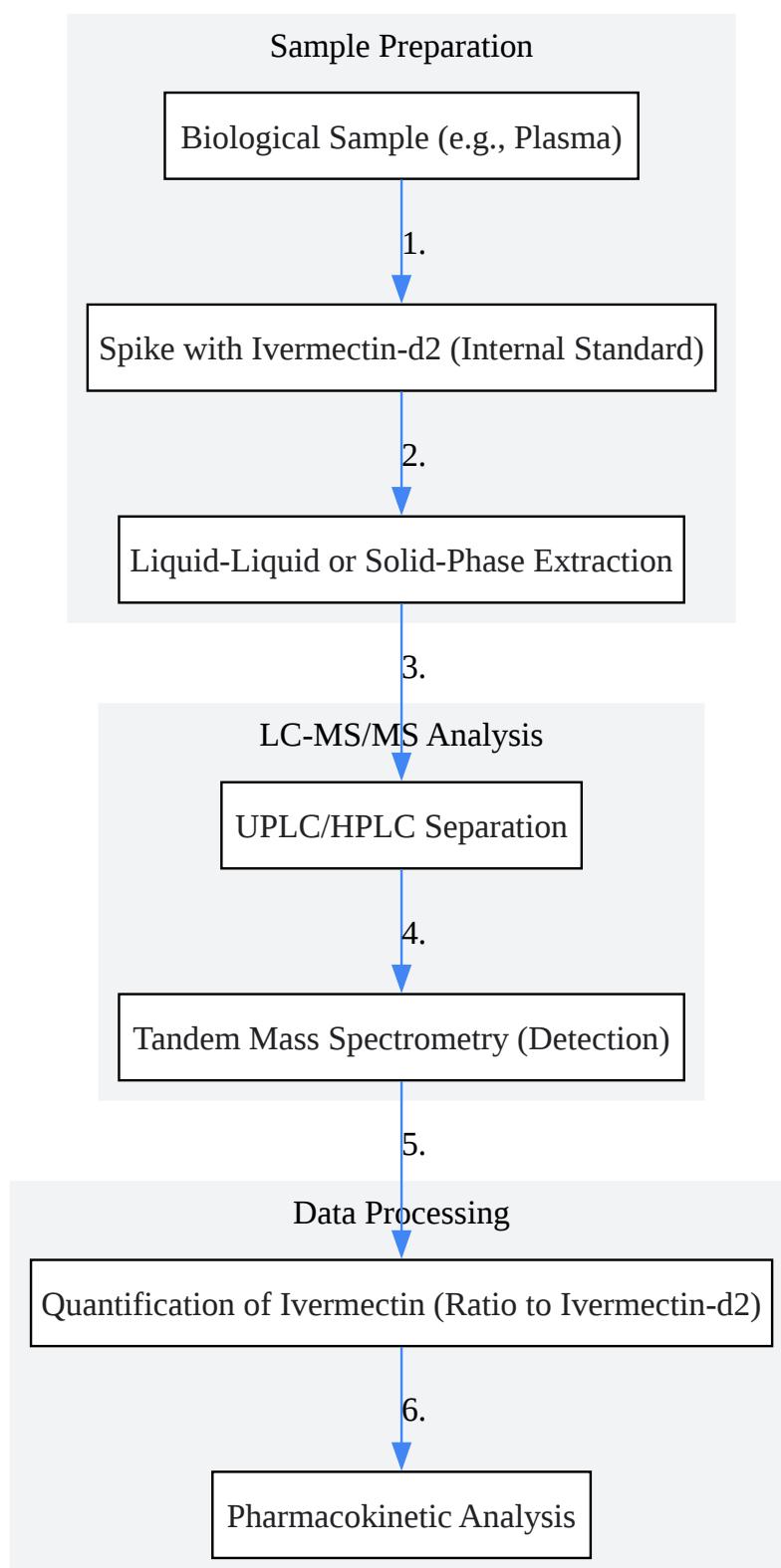
Simson Pharma Limited	Ivermectin D2	Not Specified	Not Specified	Not Specified	Not Specified	Accompanied by a Certificate of Analysis. <a href="#">[6]</a>
LGC Standards	Ivermectin-d2	C48H72D2 O14	877.11	>95% (HPLC)	Neat	Pharmaceutical Reference Standard. <a href="#">[7]</a>

Note: Researchers should always refer to the supplier's specific Certificate of Analysis (CoA) for the most accurate and up-to-date batch-specific data.

## Experimental Applications and Methodologies

While detailed, step-by-step experimental protocols are proprietary and not publicly provided by the suppliers, the primary application of **Ivermectin-d2** is as an internal standard in analytical chemistry. A general workflow for its use in a pharmacokinetic study is outlined below.

## General Experimental Workflow for Quantification of Ivermectin using Ivermectin-d2

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General workflow for Ivermectin quantification.

One cited study by Zeleke G., et al. (2022) utilized **Ivermectin-d2** as an internal standard for the development and validation of a UHPLC-MS/MS method to quantify macrocyclic lactones in bovine plasma.<sup>[4]</sup> In this method, protonated ions for Ivermectin and **Ivermectin-d2** were identified, and the compounds were monitored by multiple reaction monitoring (MRM).<sup>[4]</sup>

## Signaling Pathways

Information regarding specific signaling pathways affected by Ivermectin is not provided by the commercial suppliers of **Ivermectin-d2**. Researchers investigating the mechanism of action of Ivermectin would need to consult peer-reviewed scientific literature for this information. The suppliers' focus is on providing a high-quality analytical standard for quantification, not on elucidating the pharmacological action of the compound.

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Email: [info@benchchem.com](mailto:info@benchchem.com)